

# 4-Pyridazinemethanamine hydrochloride

## molecular weight and formula

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### Compound of Interest

Compound Name: 4-Pyridazinemethanamine  
hydrochloride

Cat. No.: B580979

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## In-Depth Technical Guide: 4-Pyridazinemethanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **4-Pyridazinemethanamine hydrochloride**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

### Core Molecular Data

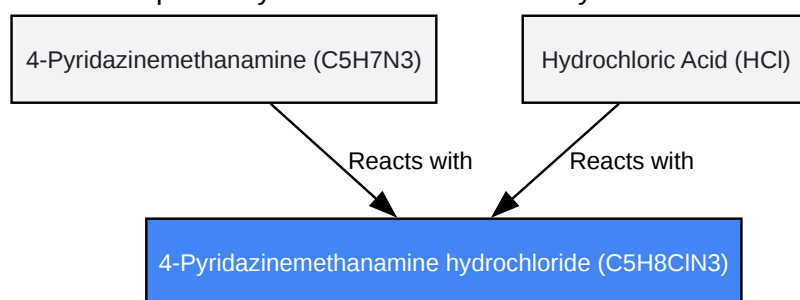
The fundamental molecular characteristics of **4-Pyridazinemethanamine hydrochloride** are summarized in the table below. This data is essential for a range of applications, from experimental design to computational modeling.

Identifier	Value
Chemical Name	4-Pyridazinemethanamine hydrochloride
CAS Number	1351479-13-4
Molecular Formula	C <sub>5</sub> H <sub>8</sub> CIN <sub>3</sub> <sup>[1][2][3][4]</sup>
Molecular Weight	145.59 g/mol <sup>[1][3][4]</sup>
Canonical SMILES	C1=CN=NC=C1CN.Cl

## Molecular Structure and Composition

**4-Pyridazinemethanamine hydrochloride** is composed of a pyridazine ring substituted with a methanamine group, and it is salified with hydrochloric acid. The structural formula provides insight into its chemical reactivity and potential interactions.

Logical Relationship of 4-Pyridazinemethanamine Hydrochloride Components



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Caption: Molecular components of **4-Pyridazinemethanamine hydrochloride**.

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## References

- 1. 1351479-13-4|4-Pyridazinemethanamine hydrochloride|BLD Pharm [bldpharm.com]
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- 4. 4-吡嗪甲胺盐酸盐 - CAS:1351479-13-4 - 启源（广东）医药化工有限公司 [qiyuanyiyuhuaagong.com]
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